

Personal protective equipment for handling ABX196

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Compound of Interest

Compound Name: ABX196

Cat. No.: B10822185

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Essential Safety and Handling Guide for ABX196

This guide provides critical safety and logistical information for the handling and disposal of **ABX196**, a synthetic glycolipid agonist of invariant Natural Killer T (iNKT) cells. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **ABX196**, it is imperative to use appropriate personal protective equipment to minimize exposure risk. The following PPE is recommended based on available safety data.^[1]

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]
Hand Protection	Gloves	Chemical impermeable gloves. Gloves must be inspected prior to use. Wash and dry hands after handling. [1]
Body Protection	Protective Clothing	Fire/flammable resistant and impervious clothing. [1] Wear suitable protective clothing to avoid skin contact. [1]
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [1]

Operational Procedures for Handling ABX196

Adherence to proper handling procedures is crucial for safety.

Engineering Controls:

- Ensure adequate ventilation in the handling area.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety practice.[\[1\]](#)
- Set up emergency exits and a risk-elimination area.[\[1\]](#)

General Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)

- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

Emergency Procedures

In Case of Accidental Release:

- Avoid dust formation.
- Avoid breathing mist, gas, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Use personal protective equipment, including chemical impermeable gloves.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
[\[1\]](#)

First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)
- In case of eye contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[1\]](#)
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

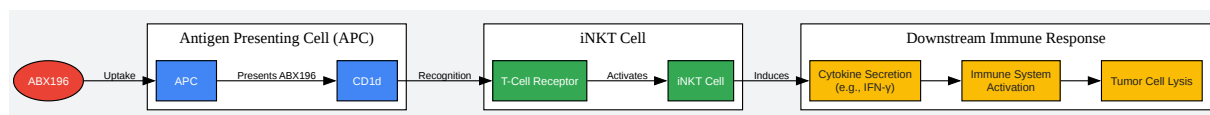
Disposal Plan

The Safety Data Sheet for **ABX196** does not provide specific disposal instructions. Therefore, disposal should be handled in accordance with local, state, and federal regulations for chemical waste. As a general guideline:

- Dispose of unwanted material as a hazardous waste.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Mechanism of Action of ABX196

ABX196 is a synthetic glycolipid that acts as a potent stimulator of invariant Natural Killer T (iNKT) cells.[2][3] Upon administration, **ABX196** is presented by CD1d molecules on antigen-presenting cells (APCs). This complex is then recognized by the T-cell receptor of iNKT cells, leading to their activation. Activated iNKT cells secrete a variety of cytokines, which in turn can stimulate other immune cells, including CD8+ T cells, to mount an anti-tumor response.[2][3]



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Caption: Mechanism of action of **ABX196**, leading to iNKT cell activation and anti-tumor immune response.

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